

# Application Note & Protocols: Strategic Functionalization of 2-Methyl-5-nitroquinolin-4(3H)-one

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## Compound of Interest

Compound Name: 2-Methyl-5-nitroquinolin-4(3H)-one

Cat. No.: B14895079

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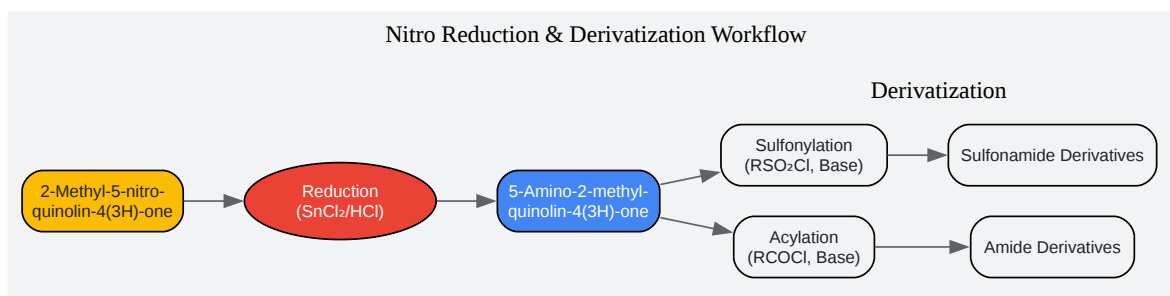
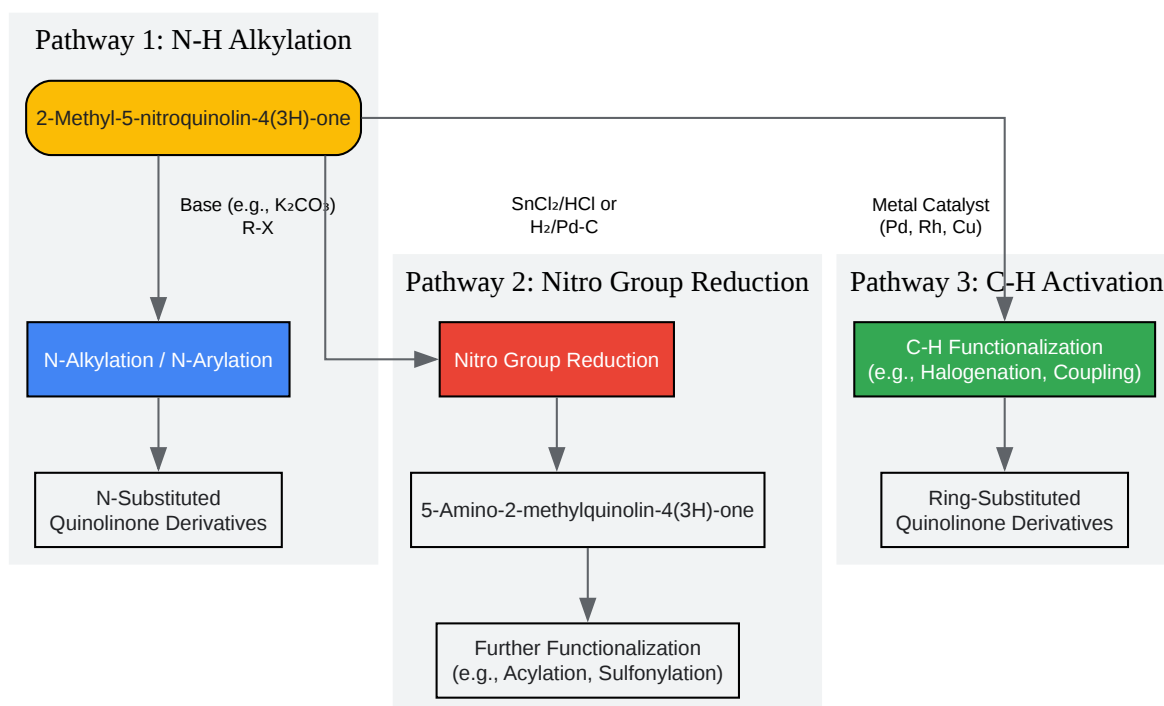
## Introduction: The Quinolinone Core in Drug Discovery

The quinoline scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in numerous bioactive compounds and approved drugs.<sup>[1][2]</sup> Its derivatives exhibit a vast spectrum of pharmacological activities, including anticancer, antibacterial, antimalarial, and anti-inflammatory properties.<sup>[1][3][4]</sup> Within this family, the **2-Methyl-5-nitroquinolin-4(3H)-one** core represents a particularly valuable starting material. Its structure presents three primary, chemically distinct regions for modification: the lactam nitrogen (N-H), the aromatic rings (C-H bonds), and the nitro group (-NO<sub>2</sub>). This strategic trifecta of reactive sites allows for the systematic development of diverse chemical libraries, enabling fine-tuning of a molecule's pharmacokinetic and pharmacodynamic profiles.

This guide provides detailed protocols and expert insights into the three principal avenues for functionalizing the **2-Methyl-5-nitroquinolin-4(3H)-one** scaffold, empowering researchers to unlock its full potential in drug development programs.

## Strategic Overview of Functionalization Pathways

The functionalization of **2-Methyl-5-nitroquinolin-4(3H)-one** can be approached through three orthogonal strategies. Each pathway utilizes a different reactive handle on the core structure, allowing for a modular and predictable approach to library synthesis.



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## Sources

- [1. Recent advances in chemistry and therapeutic potential of functionalized quinoline motifs – a review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. Frontiers | Recent advances in functionalized quinoline scaffolds and hybrids— Exceptional pharmacophore in therapeutic medicine \[frontiersin.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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